

Personal protective equipment for handling 3-Oxetanamine

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Compound of Interest

Compound Name: 3-Oxetanamine

Cat. No.: B1311610

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Essential Safety and Handling Guide for 3-Oxetanamine

For researchers, scientists, and drug development professionals, ensuring the safe handling of chemical reagents is a cornerstone of laboratory excellence. This guide delivers crucial, immediate safety and logistical information for the proper use, storage, and disposal of **3-Oxetanamine** (CAS No: 21635-88-1). Adherence to these protocols is vital for personal safety and environmental responsibility.

Quantitative Safety Data

A comprehensive understanding of a chemical's properties is the first step toward safe handling. The following table summarizes key quantitative data for **3-Oxetanamine**.

Property	Value	Source
Molecular Formula	C3H7NO	[1][2]
Molecular Weight	73.09 g/mol	[1][2]
Density	1.042 g/mL at 25 °C	[3]
Boiling Point	No data available	[1]
Melting Point	No data available	[1]
Flash Point	54.44 °C (130.0 °F)	[3]
Refractive Index	n _{20/D} 1.453	[3]
Storage Temperature	-20°C	[3]

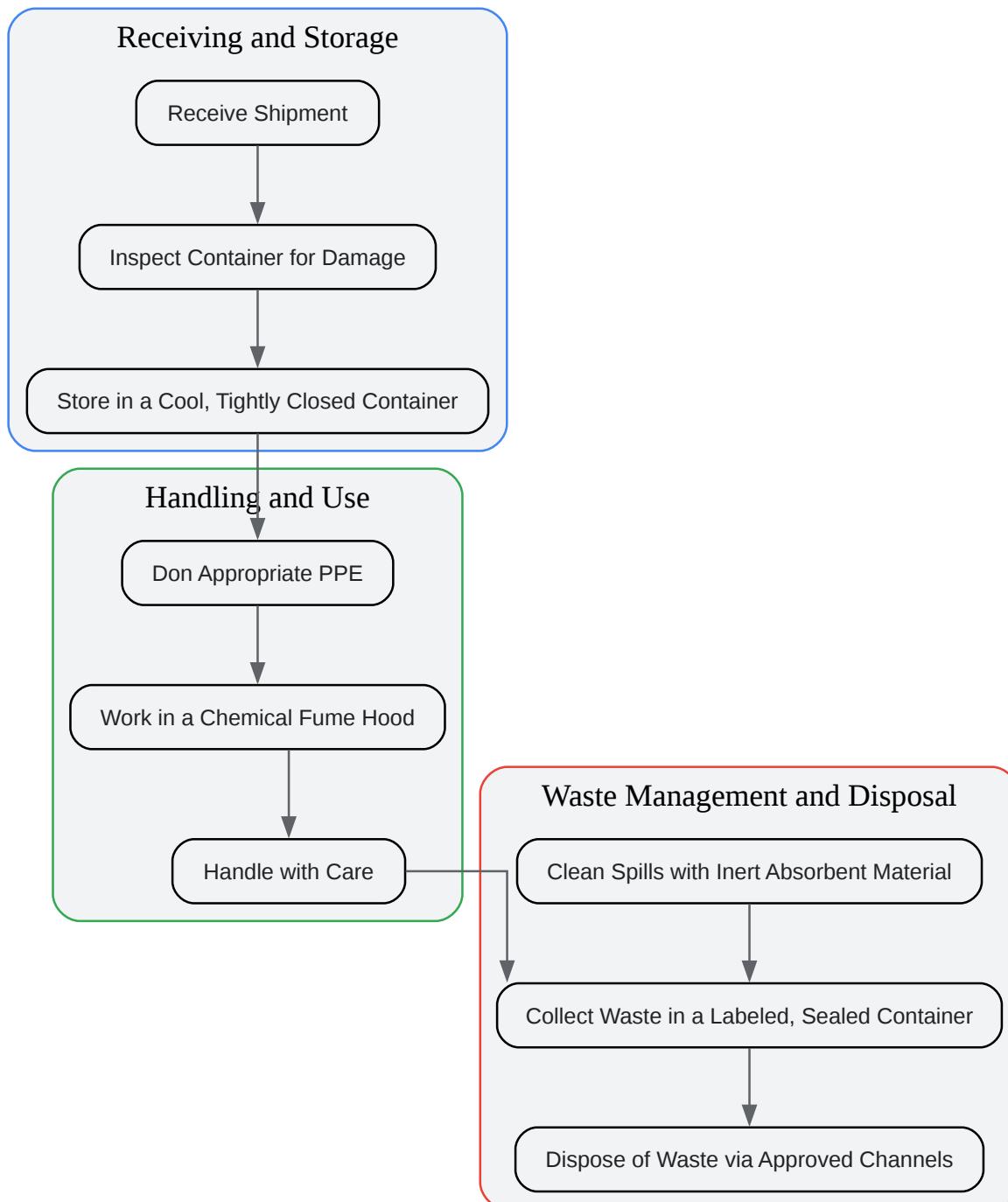
Personal Protective Equipment (PPE)

When handling **3-Oxetanamine**, a complete suite of personal protective equipment is mandatory to prevent exposure.[1]

Protection Type	Required Equipment	Specifications & Rationale
Eye and Face Protection	Safety goggles	Provides essential protection against splashes.
Hand Protection	Chemical-resistant gloves	Prevents direct skin contact.[1]
Body Protection	Laboratory coat	Protects clothing and underlying skin from potential spills.[1]
Respiratory Protection	Approved mask/respirator	Necessary when working outside of a chemical fume hood or if there is a risk of inhalation.[1]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **3-Oxetanamine** minimizes risks. The following workflow outlines the key steps for safe management of this chemical within a laboratory setting.



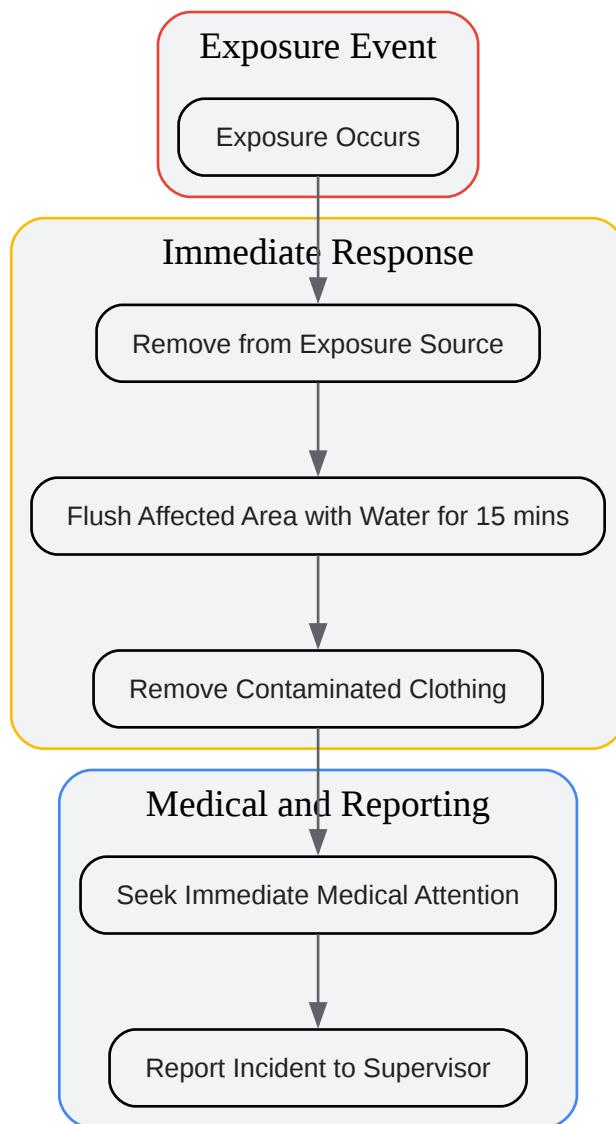
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Workflow for the safe handling of 3-Oxetanamine.**Experimental Protocol for Handling:**

- Preparation: Before handling, ensure that a chemical fume hood is certified and operational.
[1] Have all necessary equipment and reagents ready.
- Personal Protective Equipment: Don the required PPE as detailed in the table above.
- Handling: Conduct all work with **3-Oxetanamine** inside a chemical fume hood to minimize inhalation exposure.[1]
- Storage: When not in use, store **3-Oxetanamine** in a tightly closed container in a refrigerated environment.[1]
- Waste Disposal: Collect all waste containing **3-Oxetanamine** in a designated, labeled, and sealed container.[1] Dispose of the waste through your institution's hazardous waste program.[4] Do not pour down the drain.[4]

Emergency Response Plan

Immediate and appropriate action is critical in the event of an accidental exposure to **3-Oxetanamine**.



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Logical workflow for responding to an exposure event.

First-Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, separating the eyelids with fingers.[\[1\]](#) Seek medical attention.[\[1\]](#)
- Skin Contact: Immediately wash the affected skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[1\]](#) If irritation persists, seek medical attention.[\[1\]](#)

- Inhalation: Move the individual to fresh air.[\[1\]](#) If breathing is difficult or symptoms persist, seek medical attention.[\[1\]](#)
- Ingestion: Wash out the mouth with water for at least 15 minutes.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)

Accidental Release Measures:

In the event of a spill, wear appropriate personal protective equipment, including a respirator.[\[1\]](#) Mix the spilled material with sand or another inert absorbent and sweep it up.[\[1\]](#) Place the absorbed material in a tightly closed container for disposal.[\[1\]](#) Prevent the material from entering drains or water courses.[\[1\]](#)

Fire-Fighting Measures:

In case of a fire, use dry powder or carbon dioxide extinguishers.[\[1\]](#) Firefighters should wear protective clothing and self-contained breathing apparatus.[\[1\]](#)

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